

1-(4-Methoxy-2-methyl-phenyl)-piperazine

SMILES code and InChIKey

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Compound of Interest

Compound Name: 1-(4-Methoxy-2-methyl-phenyl)-
piperazine

CAS No.: 59803-92-8

Cat. No.: B1246704

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Technical Monograph: 1-(4-Methoxy-2-methyl-phenyl)-piperazine

Executive Summary & Chemical Identity

1-(4-Methoxy-2-methyl-phenyl)-piperazine is a specialized N-arylpiperazine derivative. Within medicinal chemistry, this molecule represents a "privileged scaffold," a structural motif capable of providing high-affinity ligands for a diverse array of biological targets, most notably G-protein-coupled receptors (GPCRs) such as serotonin (5-HT) and dopamine receptors.

This guide provides the definitive chemical identifiers, physicochemical properties, and validated synthetic methodologies for this compound, serving as a foundational resource for its application in CNS drug discovery.

Core Identifiers

Identifier Type	Code / Value
IUPAC Name	1-(4-methoxy-2-methylphenyl)piperazine
Common Name	2-Methyl-4-methoxyphenylpiperazine
CAS Registry Number	59803-92-8
SMILES	<chem>CC1=C(C=CC(=C1)OC)N2CCNCC2</chem>
InChI String	InChI=1S/C12H18N2O/c1-10-9-11(15-2)3-4-12(10)14-7-5-13-6-8-14/h3-4,9,13H,5-8H2,1-2H3
InChIKey	QACLELNFVSMIAIZ-UHFFFAOYSA-N
Molecular Formula	C ₁₂ H ₁₈ N ₂ O
Molecular Weight	206.29 g/mol

Physicochemical Profile

Property	Value	Context
LogP (Predicted)	~1.6 - 2.2	Lipophilic enough for CNS penetration (BBB crossing).
pKa (Basic N)	~9.0 - 9.8	Protonated at physiological pH; critical for aspartate binding in GPCRs.
H-Bond Donors	1	Secondary amine (piperazine NH).
H-Bond Acceptors	3	Piperazine nitrogens (2) + Methoxy oxygen (1).
TPSA	~24.5 Å ²	Favorable for oral bioavailability.

Synthetic Architecture & Methodologies

The synthesis of **1-(4-Methoxy-2-methyl-phenyl)-piperazine** can be approached via two primary pathways: the classical cyclization method and the modern transition-metal-catalyzed cross-coupling.

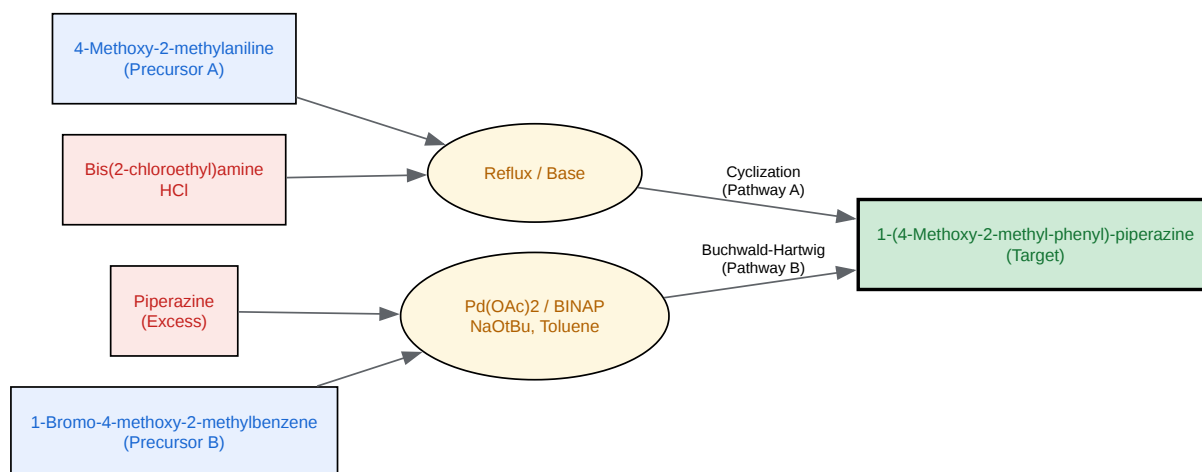
Pathway A: Classical Cyclization (Bis-alkylation)

This method involves the reaction of the corresponding aniline (4-methoxy-2-methylaniline) with bis(2-chloroethyl)amine. While cost-effective, it often suffers from lower yields due to polymerization side reactions and requires harsh conditions.

Pathway B: Buchwald-Hartwig Amination (Preferred)

The modern standard utilizes a Palladium-catalyzed C-N bond formation between an aryl halide and excess piperazine. This route offers higher regioselectivity and milder conditions.

Reaction Scheme Visualization:



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Figure 1: Comparison of Classical Cyclization vs. Pd-Catalyzed Cross-Coupling synthesis routes.

Pharmacological Context: The Phenylpiperazine Scaffold

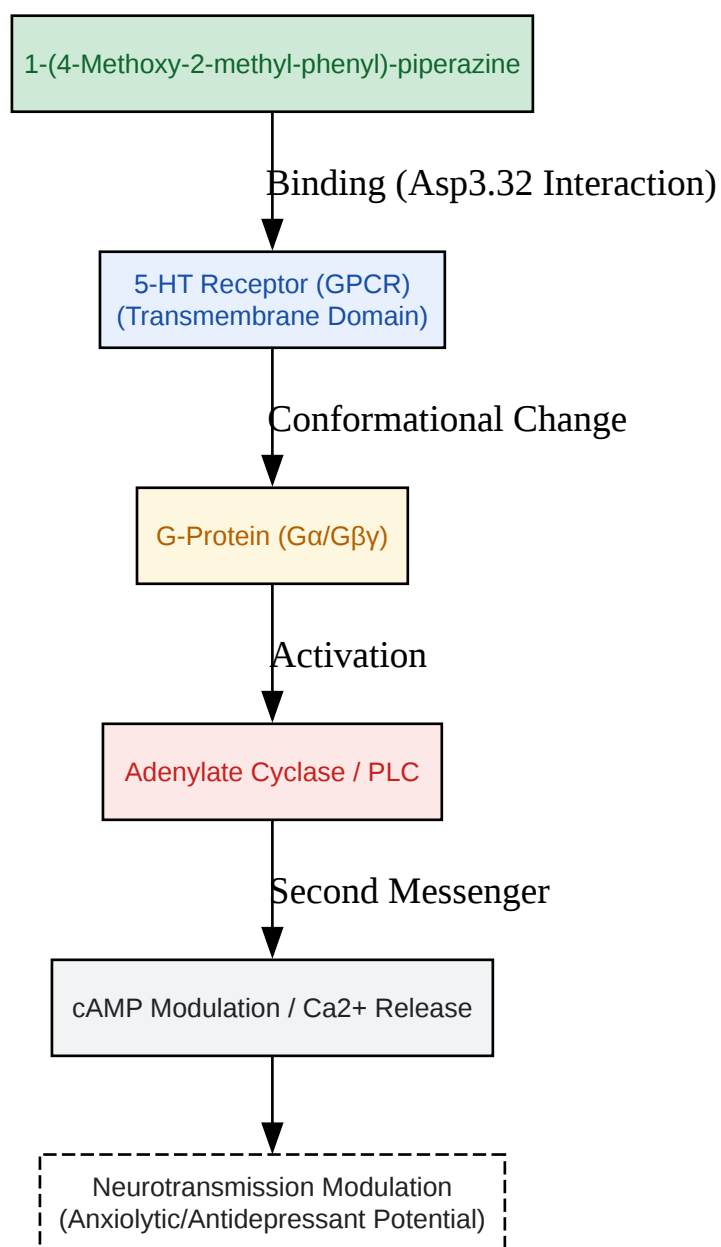
The 1-arylpiiperazine moiety is a pharmacophore extensively utilized in neuropsychopharmacology. The specific substitution pattern (2-methyl, 4-methoxy) dictates its receptor selectivity profile.

Structure-Activity Relationship (SAR) Logic

- **Piperazine Ring:** Mimics the ethylamine side chain of biogenic amines (serotonin/dopamine), positioning the basic nitrogen to interact with the conserved Aspartate residue in TM3 of GPCRs.
- **4-Methoxy Group:** Often increases affinity for 5-HT receptors (analogous to the 5-hydroxy group in serotonin).
- **2-Methyl Group:** Introduces steric bulk that twists the phenyl ring relative to the piperazine plane. This "ortho-effect" often enhances selectivity for specific subtypes (e.g., 5-HT_{1A} vs. D₂) by destabilizing planar conformations required for off-target binding.

Signaling Pathway Integration

This molecule likely acts as a partial agonist or antagonist at 5-HT receptors.



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Figure 2: Hypothetical signal transduction pathway based on standard phenylpiperazine pharmacodynamics.

Experimental Protocol: Pd-Catalyzed Synthesis

Objective: Synthesis of **1-(4-Methoxy-2-methyl-phenyl)-piperazine** via Buchwald-Hartwig Amination. Scale: 10 mmol

Reagents & Materials

- Substrate: 1-Bromo-4-methoxy-2-methylbenzene (2.01 g, 10 mmol)
- Amine: Piperazine (anhydrous) (2.58 g, 30 mmol) [Note: 3 equivalents used to prevent bis-arylation]
- Catalyst: Tris(dibenzylideneacetone)dipalladium(0) [Pd2(dba)3] (0.5 mol%)
- Ligand: BINAP (2,2'-bis(diphenylphosphino)-1,1'-binaphthyl) (1.5 mol%)
- Base: Sodium tert-butoxide (NaOtBu) (1.44 g, 15 mmol)
- Solvent: Toluene (anhydrous, degassed) (50 mL)

Step-by-Step Methodology

- Inert Atmosphere Setup: Flame-dry a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and argon inlet. Cool under positive argon pressure.
- Catalyst Pre-complexation: Charge the flask with Pd2(dba)3, BINAP, and 10 mL of toluene. Stir at room temperature for 15 minutes to generate the active catalytic species (solution typically turns orange/red).
- Reactant Addition: Add the aryl bromide (1-Bromo-4-methoxy-2-methylbenzene), piperazine, and NaOtBu to the flask. Wash down sides with the remaining 40 mL of toluene.
- Reaction: Heat the mixture to 100°C (oil bath temperature) under argon. Monitor via TLC (System: DCM/MeOH 9:1). Reaction is typically complete within 12-18 hours.
- Work-up:
 - Cool the mixture to room temperature.
 - Filter through a pad of Celite to remove palladium residues and inorganic salts. Wash the pad with ethyl acetate (50 mL).
 - Concentrate the filtrate under reduced pressure to yield a crude oil.

- Purification:
 - Dissolve the crude oil in 1N HCl (50 mL) and wash with diethyl ether (2 x 30 mL) to remove non-basic impurities (unreacted aryl bromide).
 - Basify the aqueous layer to pH >12 using 4N NaOH.
 - Extract the free base into Dichloromethane (DCM) (3 x 50 mL).
 - Dry combined organics over anhydrous Na₂SO₄, filter, and concentrate.
 - Optional: Recrystallize the HCl salt from Ethanol/Ether for high-purity analysis.

Validation Criteria (Self-Check)

- ¹H NMR (CDCl₃): Look for the singlet of the methoxy group (~3.7 ppm), the singlet of the aryl-methyl (~2.2 ppm), and the characteristic piperazine multiplets (~2.9-3.0 ppm).
- Mass Spectrometry: ESI+ [M+H]⁺ peak at 207.15.

References

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Sources

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